

Diallyl terephthalate physical properties density and refractive index

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Compound of Interest

Compound Name: *Diallyl terephthalate*

Cat. No.: *B044613*

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An In-depth Technical Guide to the Physical Properties of **Diallyl Terephthalate**: Density and Refractive Index

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of two key physical properties of **diallyl terephthalate** (DAT): density and refractive index. **Diallyl terephthalate** is a monomer used in the synthesis of optical materials, making the precise characterization of its physical properties crucial for the development and quality control of resulting polymers.^[1] This document compiles quantitative data from various sources, outlines typical experimental methodologies for these measurements, and presents a logical diagram illustrating the relationship between the substance and its physical characteristics.

Core Physical Properties

Diallyl terephthalate is a colorless to pale yellow liquid at room temperature, recognized for its low viscosity and solubility in organic solvents.^[2] Its primary application lies in the production of unsaturated polyester resins and as a crosslinking agent in polymer formulations.^[2]

Quantitative Data

The density and refractive index of **diallyl terephthalate** have been reported in several chemical databases and supplier specifications. The following table summarizes these values for easy reference and comparison.

Physical Property	Value	Source
Density	1.121 g/cm ³	ChemBK[1]
1.1 ± 0.1 g/cm ³	ECHEMI[3]	
1.12 g/mL	Alfa Chemistry[4]	
Refractive Index	1.526	ChemBK[1]
1.524	ECHEMI[3]	
1.53	Alfa Chemistry[4]	

Experimental Protocols

While specific experimental protocols for **diallyl terephthalate** are not detailed in the available literature, standard methods for determining the density and refractive index of liquids are applicable.

Density Measurement

The density of a liquid like **diallyl terephthalate** is typically determined using a pycnometer or a digital density meter.

Methodology using a Pycnometer:

- Cleaning and Calibration: The pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is thoroughly cleaned, dried, and weighed empty (m_p). It is then filled with a reference substance of known density, such as deionized water, at a controlled temperature, and weighed again (m_{p+w}).
- Sample Measurement: The pycnometer is emptied, dried, and filled with **diallyl terephthalate** at the same controlled temperature. It is then weighed (m_{p+s}).
- Calculation: The density of the sample (ρ_s) is calculated using the following formula:

$$\rho_s = ((m_{p+s} - m_p) / (m_{p+w} - m_p)) * \rho_w$$

where ρ_w is the density of the reference substance (water) at the experimental temperature.

Refractive Index Measurement

The refractive index of **diallyl terephthalate**, a measure of how light propagates through it, is commonly measured using an Abbe refractometer or a digital refractometer.

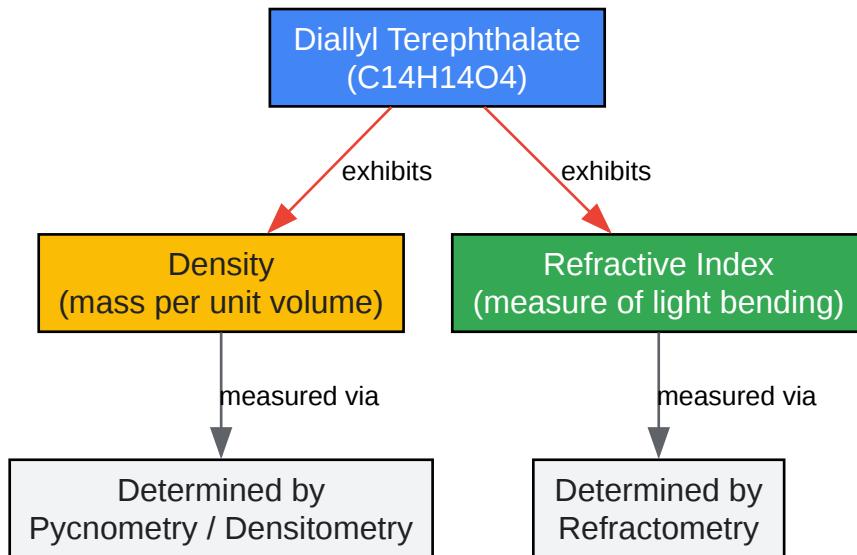
Methodology using an Abbe Refractometer:

- Calibration: The refractometer is calibrated using a standard reference material with a known refractive index, such as distilled water.
- Sample Application: A few drops of **diallyl terephthalate** are placed on the surface of the measuring prism.
- Measurement: The prism is closed, and the light source is activated. The user looks through the eyepiece and adjusts the control knob until the boundary between the light and dark regions is sharp and centered in the crosshairs.
- Reading: The refractive index is then read directly from the instrument's scale. Temperature control is crucial for accurate measurements, as the refractive index is temperature-dependent.

Logical Relationships

The following diagram illustrates the fundamental relationship between the chemical compound, **diallyl terephthalate**, and its inherent physical properties of density and refractive index.

Relationship between Diallyl Terephthalate and its Physical Properties

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Caption: Logical flow from substance to its physical properties and measurement methods.

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